

Safety and handling precautions for 3,4-Dinitroaniline

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Compound of Interest

Compound Name: 3,4-Dinitroaniline

Cat. No.: B181568

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An In-depth Technical Guide to the Safe Handling of **3,4-Dinitroaniline**

For Researchers, Scientists, and Drug Development Professionals

Authored by: Your Senior Application Scientist

Foreword: Understanding the Inherent Risks of 3,4-Dinitroaniline

3,4-Dinitroaniline is a nitroaromatic compound utilized as an intermediate in the synthesis of various dyes, pesticides, and other industrially significant chemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its molecular structure, characterized by an aniline ring substituted with two nitro groups, is the very source of its synthetic utility and, concurrently, its significant health and safety hazards. This guide is designed to provide a comprehensive framework for the safe handling and use of **3,4-Dinitroaniline** in a laboratory setting. It moves beyond a simple recitation of rules to explain the scientific rationale behind each precaution, empowering researchers to cultivate a culture of safety grounded in a deep understanding of the material's properties.

Hazard Identification and Risk Assessment: A Proactive Approach

A thorough understanding of the hazards associated with **3,4-Dinitroaniline** is the foundation of safe laboratory practice. This compound is classified as highly toxic and poses a significant risk upon exposure through inhalation, ingestion, or skin contact.[\[4\]](#)[\[5\]](#)

GHS Hazard Classification:

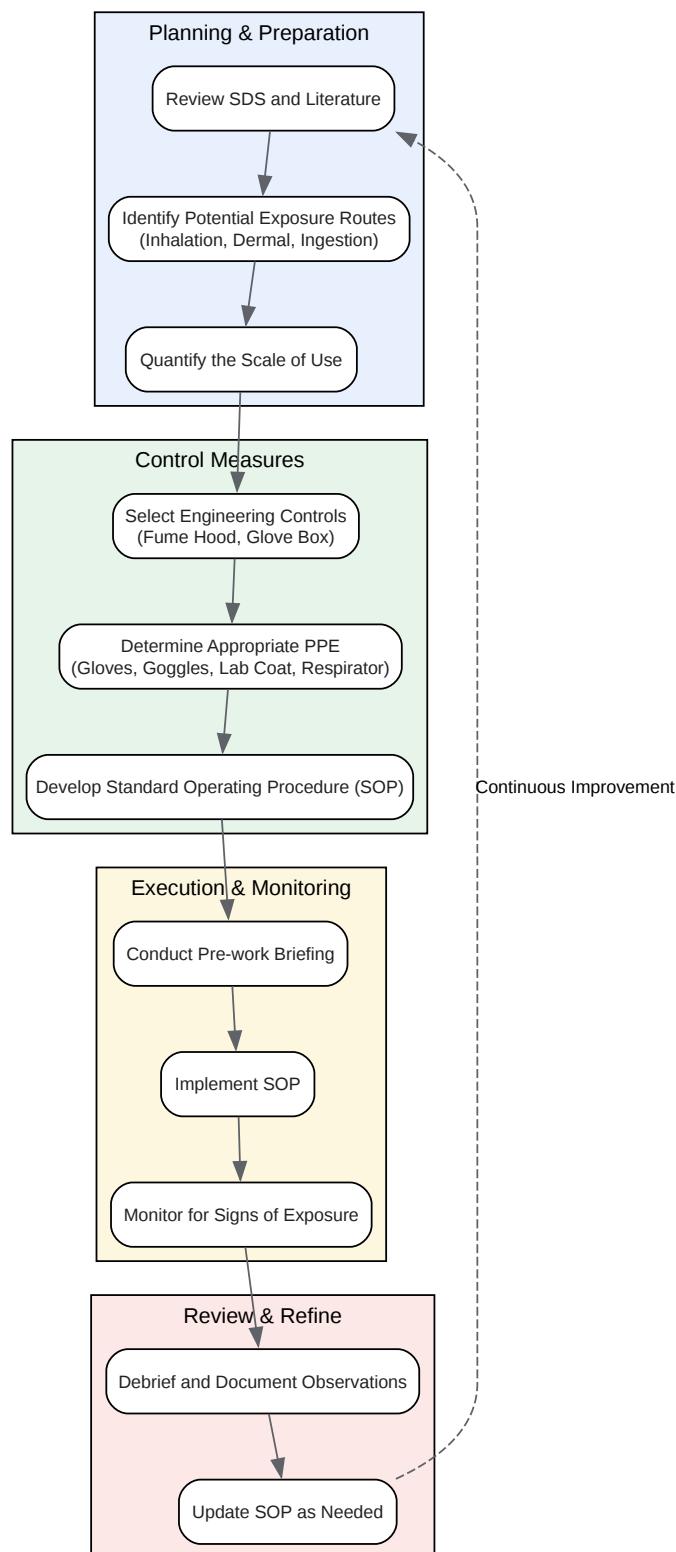
Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed[4][5]
Acute Toxicity, Dermal	Category 3	Danger	H311: Toxic in contact with skin[4][5]
Acute Toxicity, Inhalation	Category 3	Danger	H331: Toxic if inhaled[4][5]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	Warning	H373: May cause damage to organs through prolonged or repeated exposure[4][5]

The primary toxicological concern with dinitroanilines is their ability to induce methemoglobinemia.[6] This condition impairs the oxygen-carrying capacity of the blood, leading to symptoms such as headache, dizziness, cyanosis (a blue coloration of the skin and lips), and in severe cases, respiratory distress, collapse, and even death.[6] Furthermore, prolonged or repeated exposure may cause damage to organs, particularly the blood and hematopoietic system.[7][8]

Risk Assessment Workflow

A dynamic risk assessment is not a one-time event but a continuous process. The following workflow should be implemented before any new experimental protocol involving **3,4-Dinitroaniline** is initiated.

Figure 1: Risk Assessment Workflow for 3,4-Dinitroaniline

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